

Azelastine Hydrochloride: Stability & Storage FAQ for Researchers

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Compound Focus: (S)-Azelastine Hydrochloride

CAS No.: 153408-27-6

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Q1: What are the critical storage conditions for azelastine hydrochloride powder to ensure its stability? To maintain the stability and integrity of azelastine hydrochloride in a research setting, adhere to the following conditions [1] [2]:

- **Recommended Storage Temperature:** For powder form, store at **-20°C**. Under these conditions, the material is typically stable for up to 3 years. Storage at 4°C is also possible, with a 2-year stability expectation [2].
- **Environment:** Keep the container **tightly sealed** in a **cool, dry, and well-ventilated** place [1] [2].
- **Protection from Light:** Protect from direct sunlight [2]. One study specifically noted degradation under "neutral photolytic" conditions, confirming the need to protect the drug from light [3].
- **Incompatibilities:** Keep away from strong oxidizing agents, strong acids, and strong alkalis [1] [2].

Q2: Under what stress conditions does azelastine hydrochloride degrade, and what are the major degradation products? A 2024 study characterized the stress degradation of azelastine hydrochloride under ICH-prescribed conditions. The table below summarizes the conditions under which significant degradation occurs and the number of resulting products [3].

Stress Condition	Significant Degradation?	Number of Identified Degradation Products
Acidic Hydrolysis	Yes [3]	Multiple (Total of 6 across all conditions) [3]

Stress Condition	Significant Degradation?	Number of Identified Degradation Products
Alkaline Hydrolysis	Yes [3]	Multiple (Total of 6 across all conditions) [3]
Oxidative Stress	Yes [3]	Multiple (Total of 6 across all conditions) [3]
Thermal Stress	Not Specified	Multiple (Total of 6 across all conditions) [3]
Photolytic Stress	Yes (under neutral conditions) [3]	Multiple (Total of 6 across all conditions) [3]

Q3: How do excipients and pH affect the stability of azelastine in solution? A 2022 stability study of H1 antihistamines provides key insights into the behavior of azelastine (AZE) in solution, which is critical for formulating experimental solutions or drug delivery systems [4].

- **Effect of High Temperature:** Azelastine was shown to be **stable under high-temperature conditions (70°C) across a wide pH range (1-13)**. This contrasts with other antihistamines like diphenhydramine and bepotastine, which degraded significantly under the same conditions [4].
- **Effect of UV/VIS Light:** Azelastine is **labile when exposed to UV/VIS light**. The study classified it as photolabile, with a degradation percentage ranging from 5.5% to 96.3% depending on the specific conditions [4].
- **Effect of Excipients in Solid State:** The stability of azelastine in solid mixtures can be compromised by excipients, especially under high temperature/high humidity (70°C/80% RH) or UV/VIS light. Interactions were observed with common excipients like **citric acid (CA)** and **polyvinyl alcohol (PVA)**, highlighting the need for careful selection of formulation components [4].

Detailed Experimental Protocols for Stability Studies

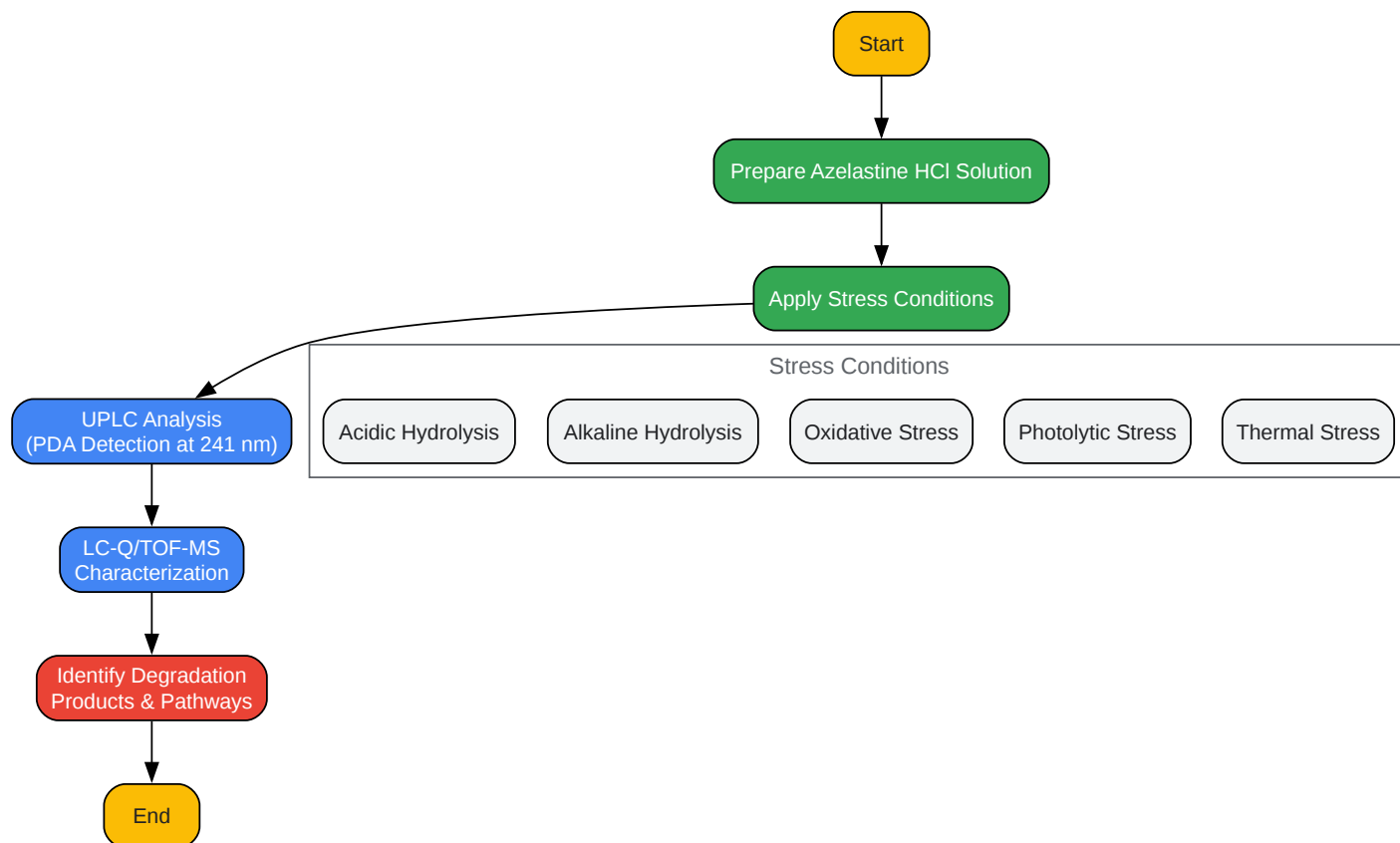
For researchers aiming to characterize the stability of azelastine hydrochloride, the following validated protocols can be replicated.

Protocol 1: Forced Degradation Study for LC-UV/PDA and LC-Q/TOF-MS Analysis

This protocol is adapted from a method validation and characterization study, which successfully identified six degradation products [3].

- **1. Sample Preparation:** Prepare a solution of azelastine hydrochloride in an appropriate solvent for stress testing.
- **2. Stress Conditions:** Subject the drug solution to the following conditions to induce forced degradation [3]:
 - **Acidic Hydrolysis:** Use HCl (e.g., 0.1 N).
 - **Alkaline Hydrolysis:** Use NaOH (e.g., 0.1 N).
 - **Oxidative Stress:** Use hydrogen peroxide (e.g., 3%).
 - **Photolytic Stress:** Expose to UV/VIS light (e.g., 1.2 million lux hours and 200-watt hours/m²).
 - **Thermal Stress:** Heat the solid drug at a specified temperature (e.g., 105°C).
- **3. Chromatographic Analysis:**
 - **Equipment:** UPLC system with a C18 column (e.g., 100 × 4.6 mm; 2.6 μ).
 - **Mobile Phase:** Use isocratic elution.
 - **Detection:** Monitor at **241 nm** with a photo-diode array (PDA) detector.
- **4. Mass Spectrometry Characterization:**
 - Use **LC-Q/TOF-MS** to identify and characterize the degradation products.
 - Analyze the mass data to postulate the structures of the degradation products and the degradation pathways.

The workflow for this protocol is outlined below.



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Protocol 2: Investigating Stability in the Presence of Excipients

This protocol is based on a study that examined drug-excipient interactions under stress conditions [4].

- **1. Sample Preparation:** Prepare solid mixtures of azelastine hydrochloride with excipients like **citric acid (CA)** and **polyvinyl alcohol (PVA)** in a relevant ratio (e.g., 1:1).
- **2. Stress Conditions:**
 - **High Temperature/Humidity:** Expose the mixtures to **70°C and 80% relative humidity** for a defined period.

- **UV/VIS Light:** Expose the mixtures to a high light dose (e.g., **94.510 kJ/m²**).
- **3. Analysis:**
 - Use **Fourier-Transform Infrared (FT-IR) Spectroscopy** and **Near-Infrared (NIR) Spectroscopy** to detect changes in the chemical structure and identify potential interactions.
 - Compare the spectra of stressed mixtures with those of pure components and unstressed mixtures to identify new peaks or shifts, indicating degradation or interaction.

Key Troubleshooting Guide

- **Problem:** Unexpected degradation products appear in chromatographic analysis even when stored correctly.
 - **Solution:** Check the solution pH during experiments. Although azelastine is thermally stable across pH ranges, it degrades significantly under specific hydrolytic (acidic/alkaline) conditions. Ensure your buffers and solvents are within a compatible pH range [3] [4].
- **Problem:** Loss of potency in a prepared solution during a long-term experiment.
 - **Solution:** Protect the solution from light by using amber vials or working under yellow light. Prepare fresh solutions frequently and avoid storing them for extended periods, even at recommended temperatures, due to its photolabile nature [3] [4].
- **Problem:** Observation of changes in a formulated solid mixture.
 - **Solution:** Re-evaluate the excipients used. Conduct a compatibility study using FT-IR, as excipients like citric acid can interact with azelastine under high humidity or light [4].

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